

physicochemical properties of 3,3',5,5'-Tetrabromo-1,1'-biphenyl

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Compound of Interest

Compound Name: 3,3',5,5'-Tetrabromo-1,1'-biphenyl

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An In-depth Technical Guide to the Physicochemical Properties of **3,3',5,5'-Tetrabromo-1,1'-biphenyl**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3',5,5'-Tetrabromo-1,1'-biphenyl (CAS RN: 16400-50-3), a member of the polybrominated biphenyl (PBB) class of compounds, is a significant molecule in various scientific and industrial domains.^[1] Its structure, characterized by a biphenyl core symmetrically substituted with four bromine atoms, imparts unique physicochemical properties that make it a valuable intermediate in organic synthesis.^{[2][3]} This compound serves as a building block in the creation of complex halogenated molecules, finding applications in the synthesis of fine chemicals, pharmaceutical intermediates, and flame retardants.^[2] Understanding its core physicochemical properties is paramount for its effective and safe utilization in research and development.

This technical guide provides a comprehensive overview of the key physicochemical properties of **3,3',5,5'-Tetrabromo-1,1'-biphenyl**, detailed experimental protocols for their determination, and logical workflows for these procedures.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **3,3',5,5'-Tetrabromo-1,1'-biphenyl** are summarized in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Formula	$C_{12}H_6Br_4$	[1] [4]
Molecular Weight	469.79 g/mol	[1] [4]
Appearance	Off-white to yellow powder or dark gray solid	[2]
Melting Point	185-190 °C	
Boiling Point	401.8 °C at 760 mmHg	[2]
Density	$2.140 \pm 0.06 \text{ g/cm}^3$	[2]
LogP (XLogP3)	6.3	[1] [4]
Vapor Pressure	$2.67 \times 10^{-6} \text{ mmHg at 25°C}$	[2]
Flash Point	190.7 °C	[2]
Refractive Index	1.666	[2]
Solubility	Sparingly soluble in water; soluble in non-polar organic solvents like benzene, toluene, and hexane. [3]	

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are standard procedures for organic compounds and can be specifically applied to **3,3',5,5'-Tetrabromo-1,1'-biphenyl**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **3,3',5,5'-Tetrabromo-1,1'-biphenyl** transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **3,3',5,5'-Tetrabromo-1,1'-biphenyl** is finely powdered using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- Heating: The apparatus is heated at a steady and slow rate, approximately 1-2°C per minute, especially when approaching the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically 0.5-1°C) indicates a high degree of purity. A broad melting range suggests the presence of impurities.



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Melting Point Determination Workflow

Boiling Point Determination (Thiele Tube Method)

Objective: To determine the temperature at which the vapor pressure of liquid **3,3',5,5'-Tetrabromo-1,1'-biphenyl** equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Mineral oil or silicone oil

Procedure:

- Sample Preparation: A small amount of the compound is placed in the fusion tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed inverted (open end down) into the fusion tube containing the sample.
- Apparatus Assembly: The fusion tube is attached to a thermometer. This assembly is then placed in a Thiele tube containing heat-stable oil, ensuring the sample is below the oil level.
- Heating: The side arm of the Thiele tube is gently and uniformly heated. This creates a convection current in the oil, ensuring even heat distribution.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.

- Recording: The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.



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Boiling Point Determination Workflow

Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of **3,3',5,5'-Tetrabromo-1,1'-biphenyl** in various solvents.

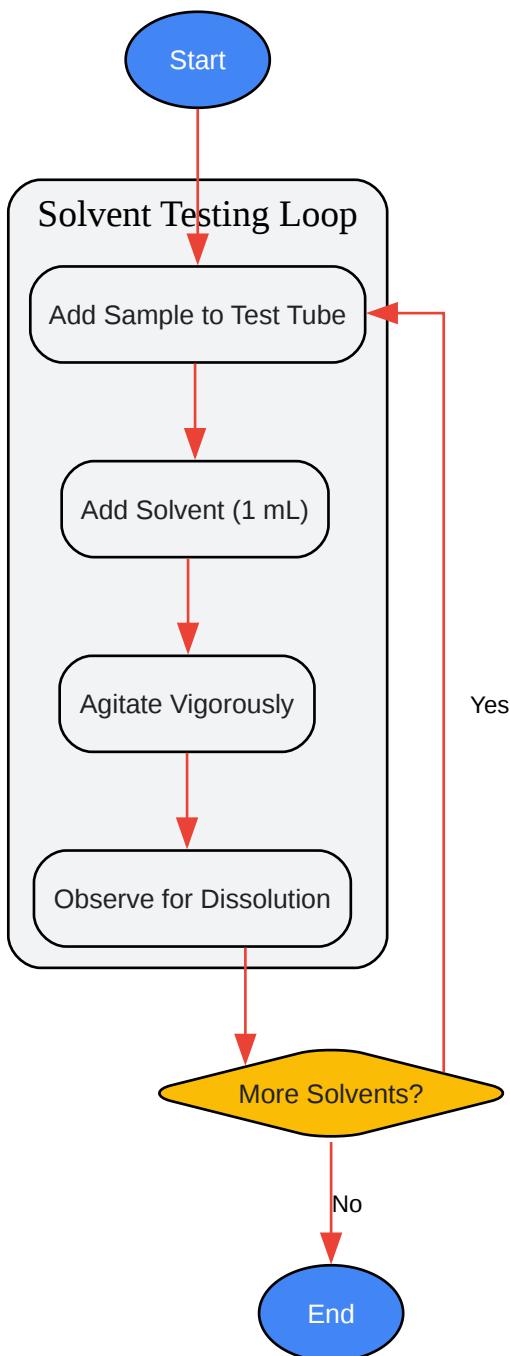
Apparatus:

- Test tubes and rack
- Spatula
- Graduated cylinder or pipettes
- Vortex mixer (optional)
- Solvents (e.g., water, ethanol, acetone, hexane, toluene)

Procedure:

- Sample Addition: Approximately 20-30 mg of **3,3',5,5'-Tetrabromo-1,1'-biphenyl** is placed into a clean, dry test tube.
- Solvent Addition: 1 mL of the chosen solvent is added to the test tube.
- Mixing: The test tube is agitated vigorously (e.g., by flicking, using a vortex mixer, or shaking) for 1-2 minutes.

- Observation: The mixture is observed to determine if the solid has dissolved completely. If the solid dissolves, the compound is classified as "soluble" in that solvent. If a significant amount of solid remains, it is "sparingly soluble" or "insoluble."
- Systematic Testing: This procedure is repeated with a range of solvents of varying polarities to establish a solubility profile.



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Qualitative Solubility Testing Workflow

Biological Considerations

While this guide focuses on physicochemical properties, it is noteworthy that **3,3',5,5'-Tetrabromo-1,1'-biphenyl**, as a polybrominated compound, warrants careful handling and toxicological assessment. Some studies suggest that related compounds may interfere with hormone signaling pathways and induce oxidative stress.^[4] Therefore, appropriate safety precautions should be observed during its handling and use in experimental settings.

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